

# An In-depth Technical Guide to Azo Blue (Direct Violet 39)

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Azo Blue**, systematically known as Direct Violet 39, is a synthetic diazo dye with significant applications in various industrial and research settings. Characterized by its vibrant violet hue and strong affinity for cellulosic fibers, it has been traditionally used in the textile and paper industries. In the realm of biomedical research, **Azo Blue** and related azo dyes are gaining attention for their potential biological activities and applications in cellular assays. This guide provides a comprehensive overview of the chemical properties, synthesis, and relevant technical data for **Azo Blue** (CAS No. 6059-34-3).

## **Chemical and Physical Properties**

**Azo Blue** is a water-soluble anionic dye. Its chemical identity and key physical properties are summarized in the table below for easy reference.



Property	Value	Reference
Common Name	Azo Blue, Direct Violet 39	[1]
CAS Number	6059-34-3	[1]
Molecular Formula	C34H24N4Na2O8S2	[1]
Molecular Weight	726.69 g/mol	[1]
Appearance	Dark-colored powder	General Knowledge
Solubility	Soluble in water	[1]

#### Molecular Structure:

The chemical structure of **Azo Blue** features two azo groups (-N=N-) connecting biphenyl and naphthalene sulfonic acid moieties. This extended conjugated system is responsible for its characteristic color.

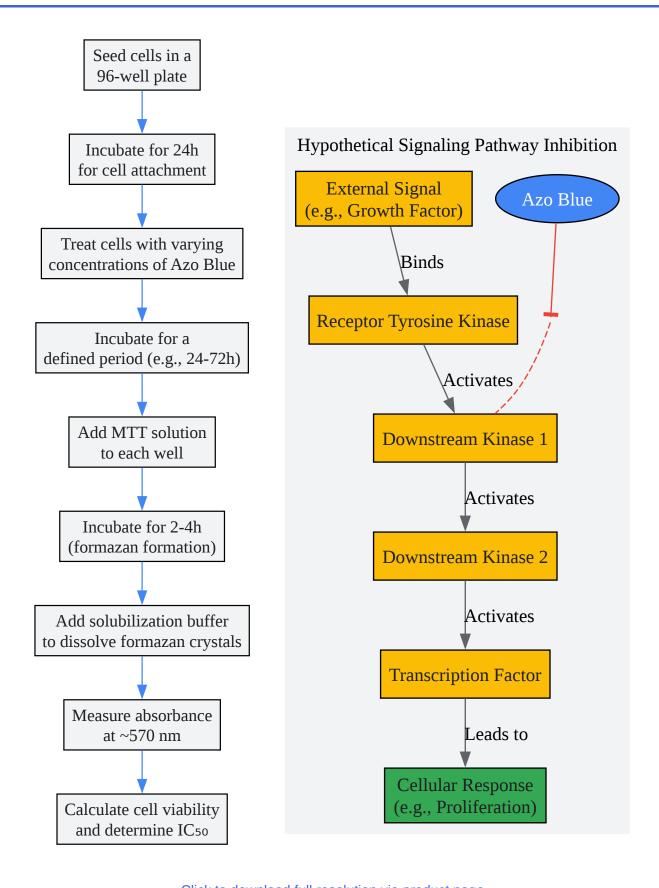












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### References

- 1. worlddyevariety.com [worlddyevariety.com]
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